

Application Notes and Protocols for TD034: A Selective HDAC11 Inhibitor

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Compound of Interest

Compound Name: TD034

Cat. No.: B15545039

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These application notes provide a comprehensive overview of the in vitro characterization of **TD034**, a potent and selective inhibitor of Histone Deacetylase 11 (HDAC11). Detailed protocols for key assays are provided to enable researchers to effectively utilize **TD034** in their studies.

Introduction

TD034 is a novel, reversible, and noncovalent small molecule inhibitor of HDAC11.^{[1][2]} It exhibits high potency and selectivity for HDAC11 over other HDAC isoforms and sirtuins.^{[1][2]} The primary mechanism of action of **TD034** is the inhibition of the defatty acylation activity of HDAC11, with a key known substrate being Serine Hydroxymethyltransferase 2 (SHMT2).^{[1][2]} By inhibiting HDAC11, **TD034** has been shown to increase the fatty acylation of SHMT2 and modulate downstream signaling pathways, including the regulation of YAP1 levels.^[1] These characteristics make **TD034** a valuable tool for investigating the biological roles of HDAC11 and for potential therapeutic development, particularly in areas such as oncology.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **TD034** in various in vitro assays.

Table 1: In Vitro Potency of **TD034** against HDAC11

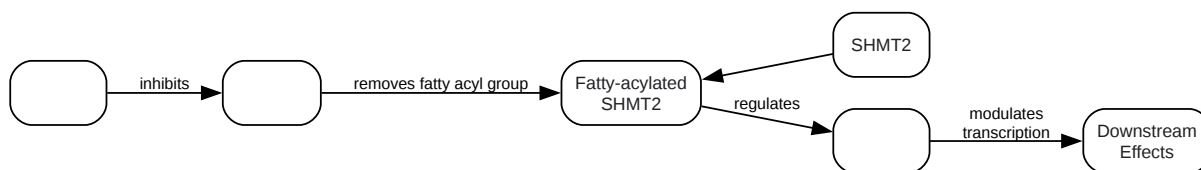
Parameter	Value	Reference
IC50	5.1 nM	[1][2]
Ki	1.5 nM	[1][2]

Table 2: Cellular Activity of **TD034**

Assay	Cell Line	Effective Concentration	Effect	Reference
SHMT2 Fatty Acylation	HEK293T	2 μ M	Significant increase in fatty acylation	[1]
YAP1 Protein Levels	A549	5-10 μ M	Significant reduction in YAP1 protein levels	[1]
YAP1 Target Gene mRNA Levels (CTGF, CYR61)	A549	5-10 μ M	Decrease in mRNA levels	[1]

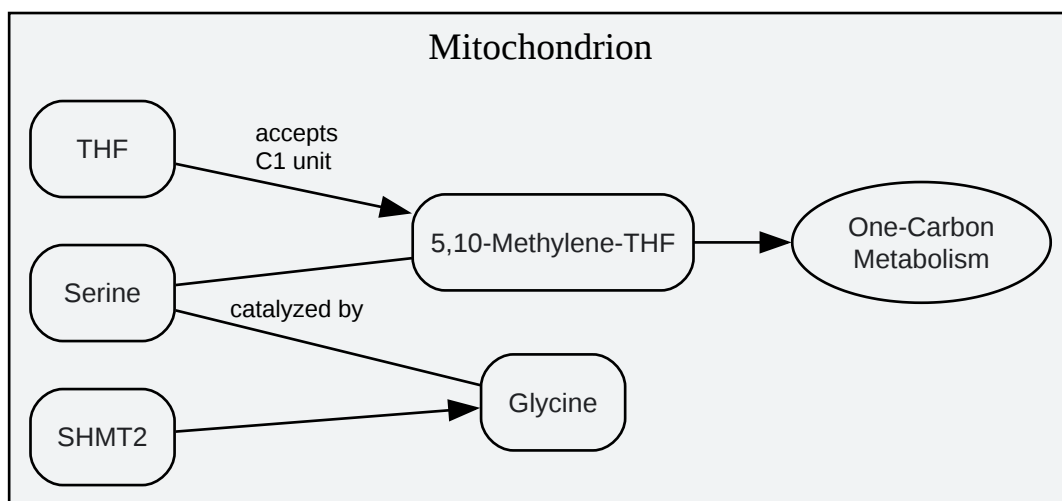
Signaling Pathways

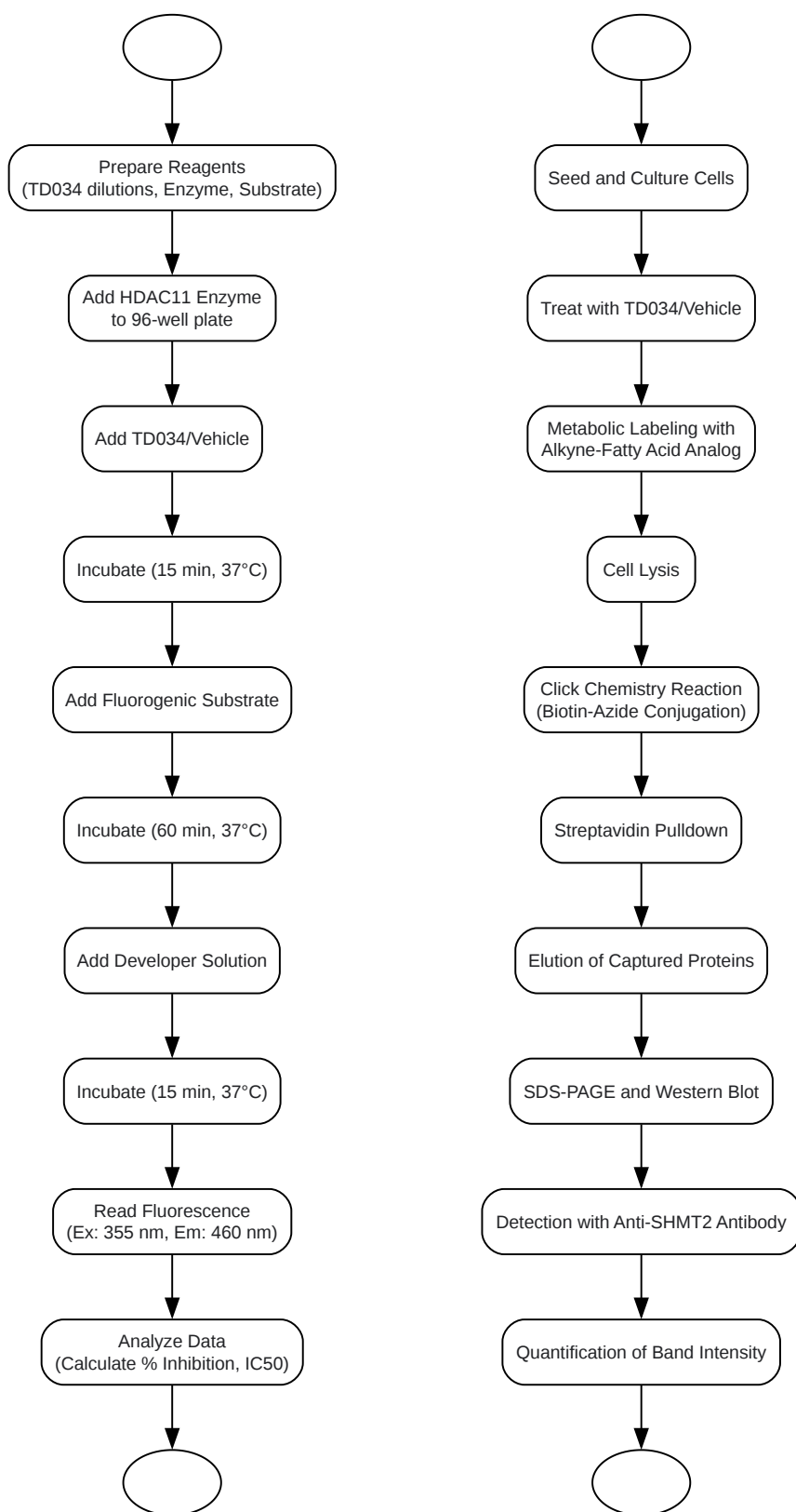
The following diagrams illustrate the key signaling pathways modulated by **TD034**.



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Caption: Mechanism of action of **TD034**.





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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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